

Measuring charge carrier mobility in 4,10-Dibromoanthanthrone thin films

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Compound of Interest

Compound Name: 4,10-Dibromoanthanthrone

Cat. No.: B179460

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An Application Note on Measuring Charge Carrier Mobility in **4,10-Dibromoanthanthrone** Thin Films

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,10-Dibromoanthanthrone (DBA) is a synthetic organic colorant that is also recognized as a promising organic semiconductor.[1][2] As a derivative of anthanthrone, it serves as a fundamental building block for creating p-type, n-type, and ambipolar π -conjugated materials for various organic electronic applications.[3] Theoretical investigations into dihalogenated anthanthrones, including DBA, suggest the potential for ambipolar charge transport, meaning the material can conduct both positive (holes) and negative (electrons) charge carriers.[4][5]

The charge carrier mobility (μ) is a critical parameter that quantifies how quickly charge carriers move through a material under the influence of an electric field. It is a key figure of merit for the performance of organic electronic devices such as Organic Field-Effect Transistors (OFETs) and Organic Light-Emitting Diodes (OLEDs). A high charge carrier mobility is essential for achieving fast switching speeds, high drive currents, and overall device efficiency.

This application note provides detailed protocols for the fabrication of **4,10-Dibromoanthanthrone** thin films and the subsequent measurement of their charge carrier mobility using three standard techniques: the Organic Field-Effect Transistor (OFET) method, the Space-Charge-Limited Current (SCLC) method, and the Time-of-Flight (TOF) method.

Data Presentation

The charge carrier mobility of **4,10-Dibromoanthanthrone** can be characterized using several techniques, each probing transport under different device configurations and conditions. The following table summarizes representative, theoretically plausible data for DBA thin films. These values are based on theoretical calculations for dihalogenated anthanthrones and experimental results for related organic semiconductors.^{[4][6][7]}

Measurement Technique	Device Architecture	Carrier Type	Mobility (cm ² /Vs)	On/Off Ratio	Key Experimental Conditions
OFET (Bottom-Gate, Top-Contact)	Transistor	Hole (p-type)	1.0 x 10 ⁻³ - 5.0 x 10 ⁻³	> 10 ⁵	Substrate: Si/SiO ₂ , Dielectric: 300 nm SiO ₂ , T _{sub} : 100 °C
OFET (Bottom-Gate, Top-Contact)	Transistor	Electron (n-type)	5.0 x 10 ⁻⁴ - 2.0 x 10 ⁻³	> 10 ⁴	Substrate: Si/SiO ₂ , Dielectric: HMDS treated, T _{sub} : 100 °C
SCLC	Diode (ITO/DBA/Au)	Hole (p-type)	8.0 x 10 ⁻⁴	N/A	Film Thickness: 150 nm, Ohmic contacts assumed
Time-of-Flight (TOF)	Thick Film Diode	Hole (p-type)	1.2 x 10 ⁻³	N/A	Film Thickness: 1.5 μm, Laser: 355 nm pulsed

Experimental Protocols & Methodologies

A generalized experimental workflow for sample preparation and characterization is outlined below.

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